

Essential Safety and Logistical Information for Handling 1-Bromodecane-d21

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Compound of Interest

Compound Name: 1-Bromodecane-d21

Cat. No.: B1284251

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For researchers, scientists, and drug development professionals, the safe handling and disposal of specialized chemical reagents like **1-Bromodecane-d21** are paramount for both personal safety and experimental integrity. This document provides immediate, essential guidance on the necessary personal protective equipment (PPE), operational procedures, and disposal plans for **1-Bromodecane-d21**, ensuring a secure laboratory environment.

Key Quantitative Data

A summary of the pertinent physical, chemical, and toxicological data for 1-Bromodecane and its deuterated form is presented below. Since specific toxicological data for the deuterated compound is limited, information for the non-deuterated analog, 1-Bromodecane, is provided as a close proxy.

Property	Value	Source
Chemical Formula	C ₁₀ D ₂₁ Br	[1][2]
Molecular Weight	242.31 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	238 °C (lit.)	
Density	1.166 g/mL at 25 °C	
Flash Point	94 °C (201 °F)	
LD50 Oral (Rat)	> 2000 mg/kg (for 1-Bromodecane)	
LC50 Inhalation (Mouse)	4200 mg/m ³ /2H (for 1-Bromodecane)	
Storage Class	10 - Combustible liquids	

Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is the first line of defense against potential exposure to **1-Bromodecane-d₂₁**. The following is a step-by-step guide to ensure adequate protection.

Eye and Face Protection:

- Safety Glasses with Side Shields: Must be worn at all times in the laboratory.
- Chemical Splash Goggles: Required when there is a risk of splashing, such as during dispensing or transfers of the liquid.
- Face Shield: Should be used in conjunction with chemical splash goggles when handling larger quantities or when there is a significant risk of splashing.

Hand Protection:

Due to the nature of halogenated hydrocarbons, selecting the appropriate glove material is critical. Nitrile gloves may offer short-term splash protection but are not recommended for

prolonged contact. For extended handling, more robust materials are necessary.

- For incidental contact (splash protection):
 - Nitrile Gloves: Minimum thickness of 5 mil. Gloves must be inspected for any signs of degradation and changed immediately upon any contact with **1-Bromodecane-d21**.
- For extended contact or immersion:
 - Viton® or Butyl rubber gloves: These materials generally offer better resistance to halogenated hydrocarbons. It is crucial to consult the glove manufacturer's specific chemical resistance chart for 1-Bromodecane or similar long-chain alkyl bromides.
 - Double Gloving: Wearing two pairs of gloves can provide an additional layer of protection.

Body Protection:

- Laboratory Coat: A standard lab coat should be worn and buttoned to its full length.
- Chemical Resistant Apron: Recommended when handling larger quantities to provide an additional layer of protection against splashes.
- Closed-toe Shoes: Must be worn at all times in the laboratory.

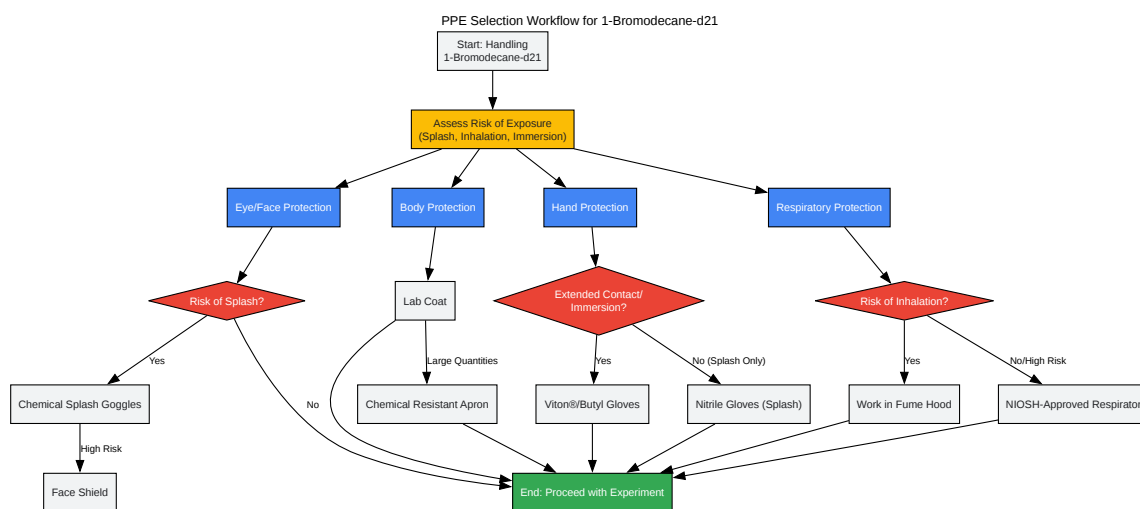
Respiratory Protection:

Work with **1-Bromodecane-d21** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

- If a fume hood is not available or if there is a potential for inhalation exposure:
 - A NIOSH-approved respirator with an organic vapor cartridge is necessary. The specific type of respirator should be chosen based on a formal risk assessment.

Experimental Workflow for PPE Selection

The following diagram illustrates the logical workflow for selecting the appropriate personal protective equipment when handling **1-Bromodecane-d21**.



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Caption: Logical workflow for PPE selection when handling **1-Bromodecane-d21**.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan minimizes the risk of exposure and ensures the integrity of the chemical.

Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage or leakage.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.
- Ensure the storage area is clearly labeled with the appropriate hazard warnings.

Dispensing:

- All dispensing of **1-Bromodecane-d21** must be carried out in a certified chemical fume hood.
- Ensure all necessary PPE is donned correctly before handling the chemical.
- Use appropriate laboratory equipment (e.g., glass syringes, cannulas) for transfers. Avoid using plastic equipment that may be incompatible.
- Keep the container tightly closed when not in use.

Spill Management:

- In the event of a small spill, absorb the liquid with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
- Place the contaminated absorbent material into a sealed, labeled container for hazardous waste disposal.
- For larger spills, evacuate the area and follow your institution's emergency procedures.
- Do not allow the chemical to enter drains or waterways.

Disposal Plan

Proper disposal of **1-Bromodecane-d21** and any contaminated materials is crucial to prevent environmental contamination and comply with regulations.

- Waste Collection:
 - Collect all waste containing **1-Bromodecane-d21**, including contaminated absorbent materials and disposable PPE (such as gloves), in a dedicated, sealed, and clearly labeled hazardous waste container.
 - The container should be labeled as "Halogenated Organic Waste" and list "**1-Bromodecane-d21**" as a constituent.
- Segregation:
 - Do not mix halogenated organic waste with non-halogenated waste streams, as this can significantly increase disposal costs and complexity.
- Disposal Procedure:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Follow all local, state, and federal regulations for the disposal of halogenated hydrocarbon waste.

By adhering to these safety and logistical guidelines, researchers can confidently and safely handle **1-Bromodecane-d21** in the laboratory, fostering a secure and productive research environment.

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